

Application Notes and Protocols for KRAS G12D Inhibitor 14

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Compound of Interest

Compound Name: KRAS G12D inhibitor 14

Cat. No.: B10856952

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the use of **KRAS G12D Inhibitor 14**, a potent and selective inhibitor of the KRAS G12D mutant protein. The following information includes recommended solvents, preparation of stock solutions, and methodologies for key in vitro and in vivo experiments to assess its biological activity and efficacy.

Product Information and Solubility

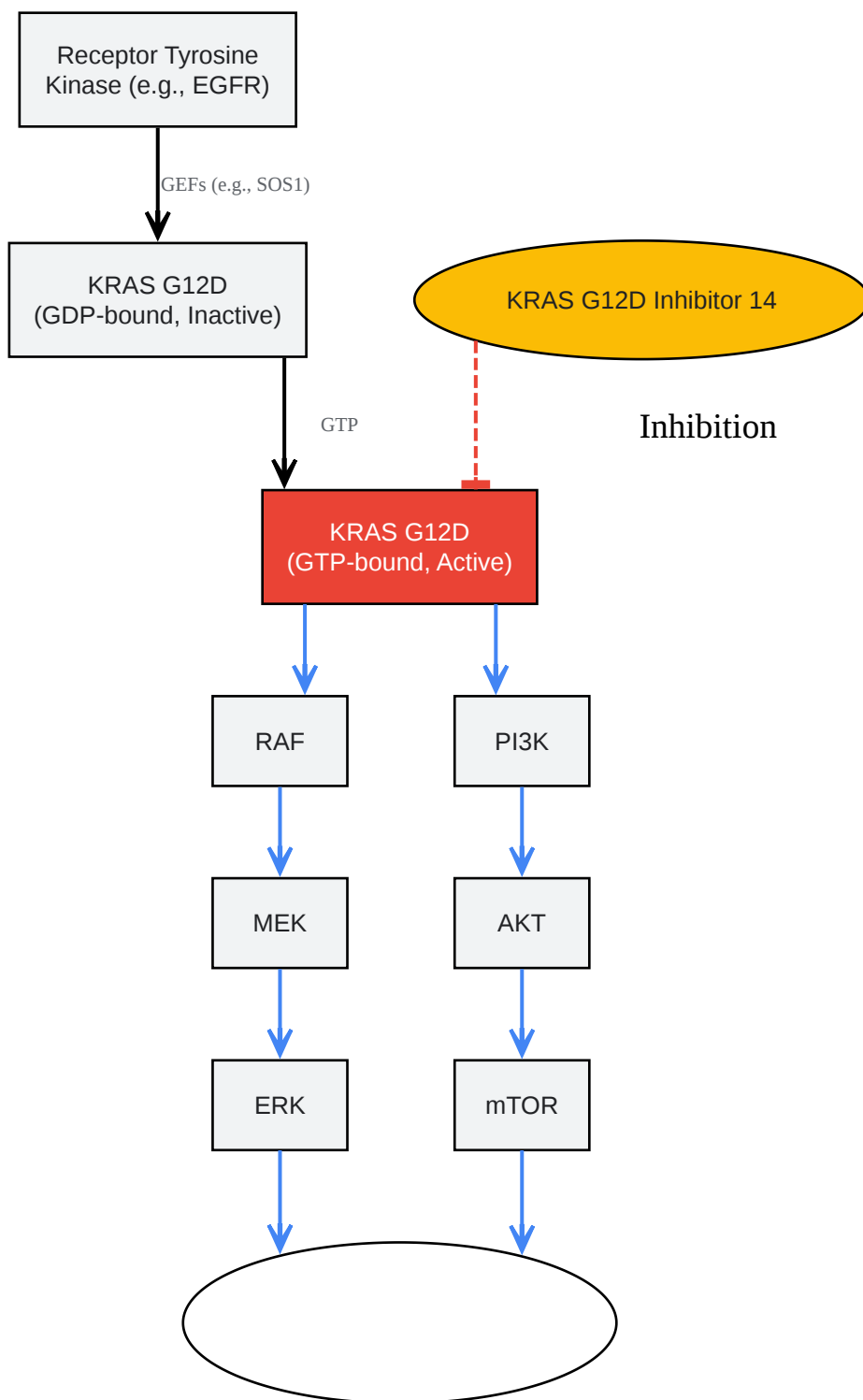
KRAS G12D Inhibitor 14 is a small molecule that specifically targets the KRAS protein harboring the G12D mutation, a key driver in various cancers. It has a binding affinity (KD) of 33 nM for the KRAS G12D protein.^[1] The recommended solvent for preparing stock solutions for in vitro use is Dimethyl Sulfoxide (DMSO).^[1]

Table 1: Solubility and Stock Solution Preparation

Parameter	Value	Notes
Recommended Solvent	DMSO	Use newly opened, anhydrous DMSO for best results.[2]
Maximum Solubility in DMSO	50 mg/mL (118.92 mM)	Requires sonication, warming, and heating to 60°C.[2]
Molecular Weight	420.45 g/mol	-
Storage of Stock Solution	-80°C for up to 6 months; -20°C for up to 1 month.	Aliquot to avoid repeated freeze-thaw cycles.

KRAS G12D Signaling Pathway

The KRAS protein is a central node in cellular signaling, regulating cell proliferation, survival, and differentiation. The G12D mutation results in a constitutively active KRAS protein, leading to aberrant activation of downstream effector pathways, primarily the RAF-MEK-ERK (MAPK) and the PI3K-AKT-mTOR pathways. **KRAS G12D Inhibitor 14** is designed to specifically bind to the mutant protein and inhibit its downstream signaling.



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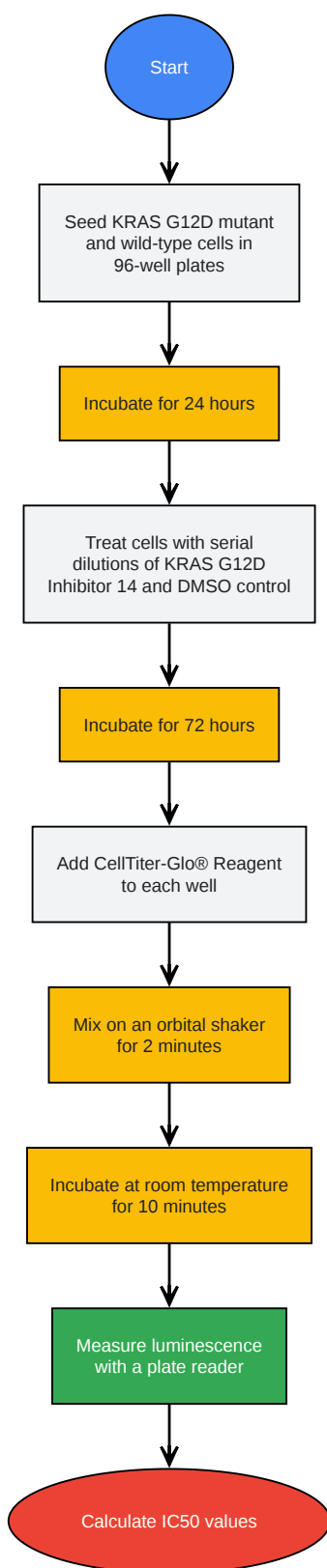
Caption: KRAS G12D signaling and the inhibitory action of Inhibitor 14.

Experimental Protocols

The following are detailed protocols for key experiments to evaluate the efficacy of **KRAS G12D Inhibitor 14**.

In Vitro Cell Viability Assay

This protocol describes how to assess the anti-proliferative effect of **KRAS G12D Inhibitor 14** on cancer cell lines harboring the KRAS G12D mutation. The CellTiter-Glo® Luminescent Cell Viability Assay is recommended, which measures ATP levels as an indicator of metabolically active cells.[\[2\]](#)[\[3\]](#)



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References

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